

Thiodicarb: A Technical Guide to its Chemical Properties, Structure, and Analysis

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Compound of Interest

Compound Name: Thiodicarb

Cat. No.: B1682804

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Introduction

Thiodicarb is a carbamate insecticide characterized by its efficacy against a broad spectrum of lepidopteran pests.^[1] As an oxime carbamate, it functions primarily as a stomach poison with some contact activity.^{[1][2]} This technical guide provides an in-depth overview of the chemical and physical properties of **Thiodicarb**, its molecular structure, and detailed methodologies for its analysis.

Chemical Structure and Identification

Thiodicarb is chemically known as dimethyl N,N'-[thiobis[(methylimino)carbonyloxy]]bis[ethanimidothioate].^{[3][4]} Its structure consists of two methomyl molecules linked by a sulfur atom.

DOT Script for Chemical Structure of **Thiodicarb**

Caption: Chemical structure of the **Thiodicarb** molecule.

Physicochemical Properties

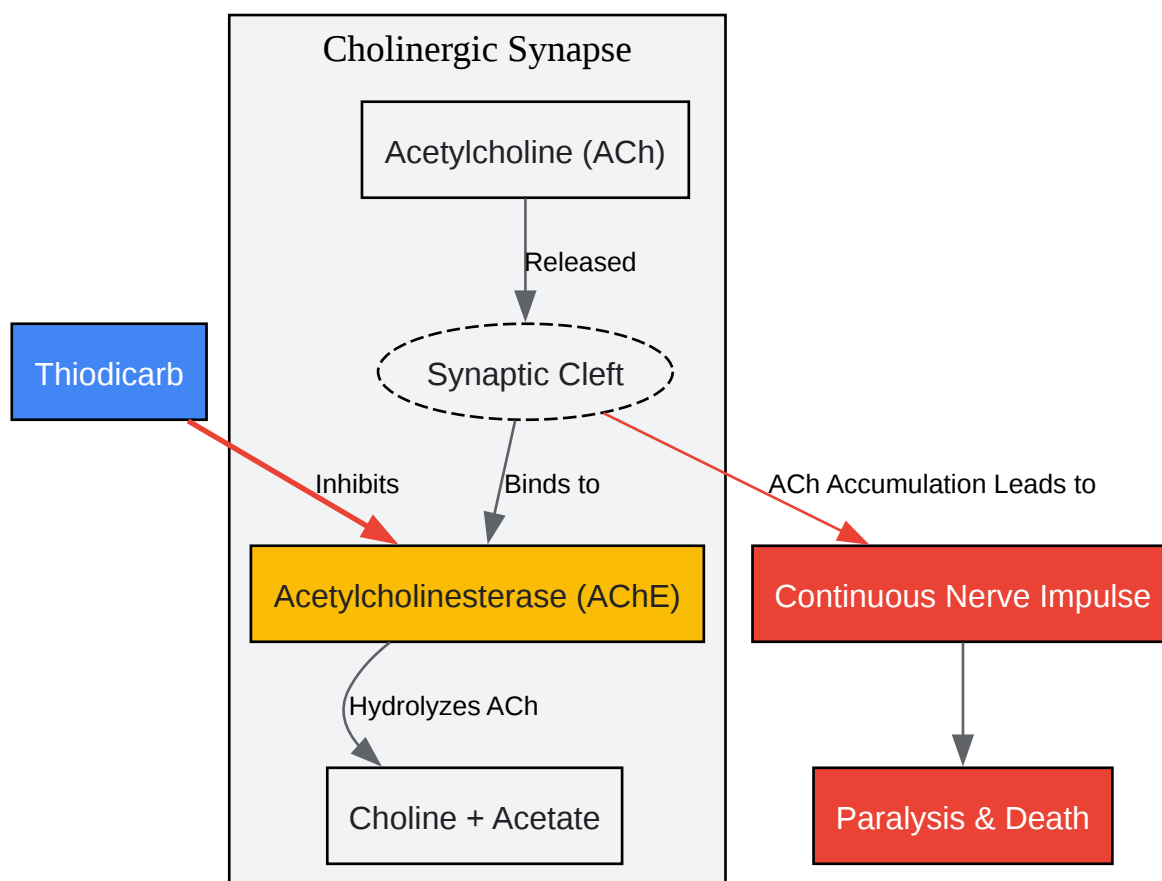
A summary of the key physicochemical properties of **Thiodicarb** is presented in the table below for easy reference.

Property	Value	Reference(s)
IUPAC Name	methyl N-[methyl-[methyl-(1-methylsulfanylethylideneamino)oxycarbonylamino]sulfanylbamoyl]oxyethanimidothioate	
CAS Number	59669-26-0	
Molecular Formula	C10H18N4O4S3	
Molecular Weight	354.47 g/mol	
Physical State	White to light tan crystalline powder	
Odor	Slightly sulfurous	
Melting Point	158 - 174 °C	
Boiling Point	Decomposes before boiling	
Water Solubility	19.1 - 35 mg/L at 20-25 °C	
Vapor Pressure	4.2754×10^{-2} - 5.7×10^{-3} Pa at 20 °C	
Octanol-Water Partition Coefficient (log Kow)	1.62	
Density	1.44 g/cm ³ at 20 °C	

Mode of Action: Acetylcholinesterase Inhibition

Thiodicarb exerts its insecticidal effect by inhibiting the enzyme acetylcholinesterase (AChE). This inhibition leads to the accumulation of the neurotransmitter acetylcholine at the synaptic cleft, resulting in overstimulation of nerve endings, paralysis, and ultimately, the death of the insect.

DOT Script for **Thiodicarb**'s Mode of Action



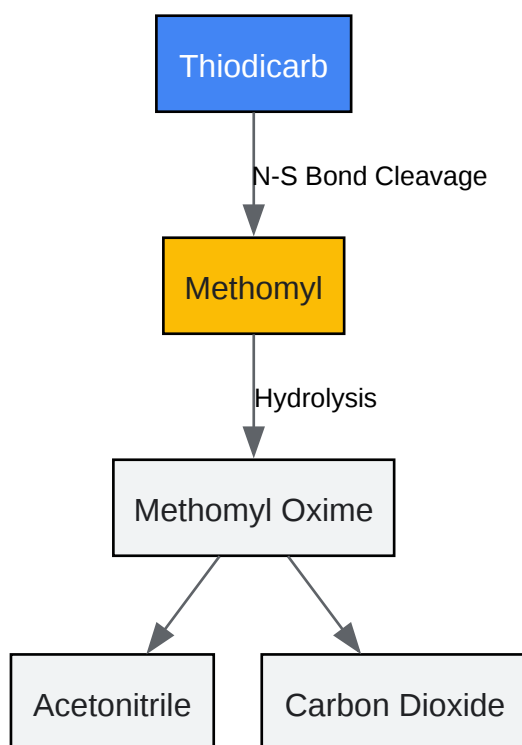
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Caption: Inhibition of acetylcholinesterase by **Thiodicarb**.

Metabolic Pathway

In biological systems, **Thiodicarb** is rapidly metabolized. The initial and primary metabolic step is the cleavage of the N-S bond, which results in the formation of methomyl. Methomyl, also a carbamate insecticide, is then further degraded into smaller, less toxic molecules such as acetonitrile and carbon dioxide.

DOT Script for **Thiodicarb**'s Metabolic Pathway



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Caption: Metabolic degradation pathway of **Thiodicarb**.

Experimental Protocols

Determination of Thiodicarb by High-Performance Liquid Chromatography (HPLC)

This method is suitable for the quantification of **Thiodicarb** in technical products and formulations.

- Instrumentation:
 - High-Performance Liquid Chromatograph with a UV detector.
 - Reversed-phase C8 or C18 column (e.g., 250 mm x 4.6 mm i.d.).
- Reagents:
 - Methanol (HPLC grade).

- Water (HPLC grade).
- **Thiodicarb** analytical standard.
- Internal standard (e.g., dimethyl phthalate).
- Chromatographic Conditions:
 - Mobile Phase: Methanol/water mixture. The exact ratio should be optimized to achieve good separation.
 - Detection Wavelength: 232 nm or 254 nm.
 - Flow Rate: Typically 1.0 - 1.5 mL/min.
 - Injection Volume: 10 - 20 µL.
- Procedure:
 - Standard Preparation: Accurately weigh a known amount of **Thiodicarb** analytical standard and the internal standard to prepare a stock solution in methanol. Prepare a series of working standards by serial dilution.
 - Sample Preparation: Accurately weigh a portion of the technical product or formulation expected to contain a known amount of **Thiodicarb**. Dissolve the sample in methanol, add the internal standard, and dilute to a known volume.
 - Analysis: Inject the standard and sample solutions into the HPLC system.
 - Quantification: Identify the peaks based on retention times. Calculate the concentration of **Thiodicarb** in the sample by comparing the peak area ratio of **Thiodicarb** to the internal standard with the calibration curve generated from the working standards.

Residue Analysis in Environmental and Biological Samples by UPLC-MS/MS

This method is highly sensitive and selective for the determination of **Thiodicarb** and its primary metabolite, methomyl, in complex matrices such as cotton leaves and seeds.

- Instrumentation:
 - Ultra-Performance Liquid Chromatograph coupled to a tandem mass spectrometer (UPLC-MS/MS) with an electrospray ionization (ESI) source.
- Reagents:
 - Acetonitrile (pesticide residue grade).
 - Water (LC-MS grade).
 - Solid-phase extraction (SPE) cartridges (e.g., Pesti-Carb/NH₂) for sample cleanup.
- Procedure:
 - Extraction: Homogenize the sample and extract with acetonitrile.
 - Cleanup: Pass the extract through a conditioned SPE cartridge to remove interfering matrix components.
 - Analysis: Analyze the cleaned extract by UPLC-MS/MS. The mass spectrometer is operated in the multiple reaction monitoring (MRM) mode for selective and sensitive detection of **Thiodicarb** and methomyl.

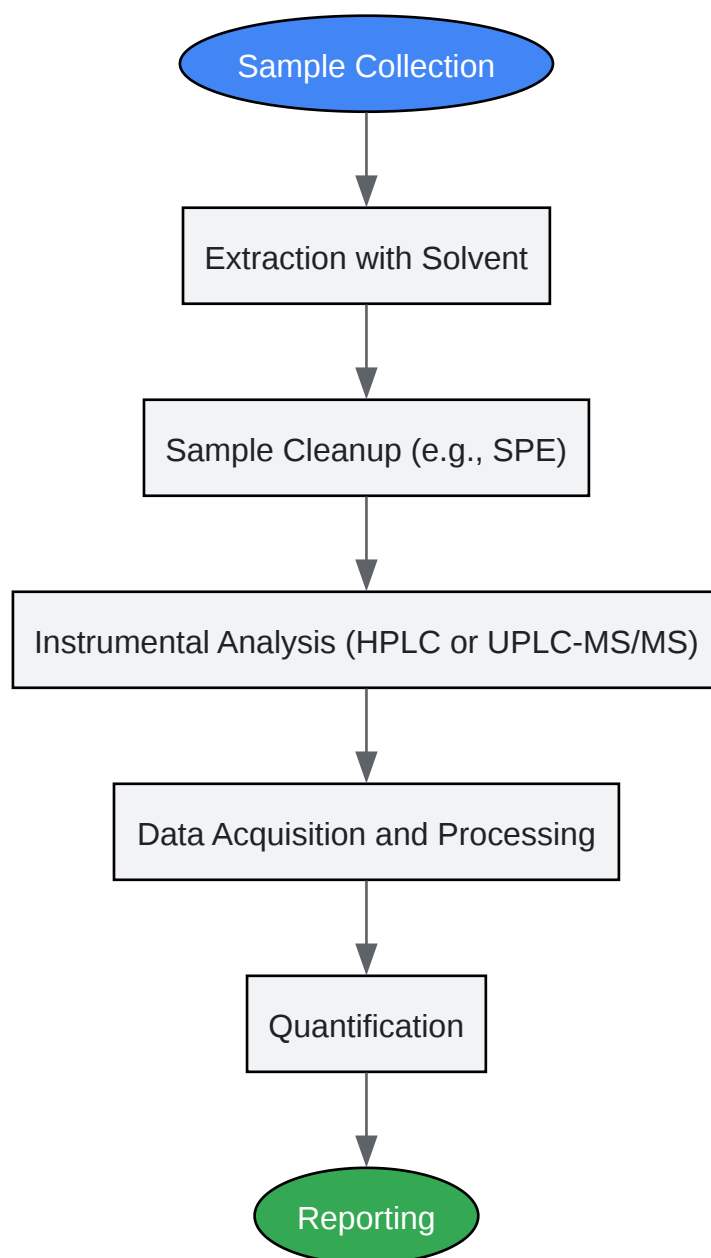
Acetylcholinesterase Inhibition Assay

This in vitro assay is used to determine the inhibitory potential of **Thiodicarb** on AChE activity.

- Materials:
 - Acetylcholinesterase (e.g., from electric eel).
 - Substrate: Acetylthiocholine iodide (ATCI).
 - Chromogen: 5,5'-Dithiobis(2-nitrobenzoic acid) (DTNB).
 - Phosphate buffer (pH 8.0).
 - 96-well microplate and a microplate reader.

- Procedure:
 - Prepare solutions of AChE, ATCI, and DTNB in phosphate buffer.
 - Add the AChE solution to the wells of the microplate.
 - Add different concentrations of **Thiodicarb** to the wells and incubate.
 - Initiate the reaction by adding a mixture of ATCI and DTNB.
 - Measure the absorbance at 412 nm over time. The rate of color change is proportional to the AChE activity.
 - Calculate the percentage of inhibition caused by **Thiodicarb** at each concentration and determine the IC50 value.

DOT Script for a General Analytical Workflow



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Caption: Generalized workflow for the analysis of **Thiodicarb**.

Conclusion

This technical guide has provided a comprehensive overview of the chemical structure, physicochemical properties, mode of action, and analytical methodologies for the insecticide **Thiodicarb**. The provided data and protocols are intended to be a valuable resource for researchers, scientists, and professionals in the fields of drug development, environmental

science, and agriculture. The detailed information and visual representations aim to facilitate a deeper understanding of this important compound.

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